

Technical Analysis: 2-(4-Bromo-2-methylphenoxy)acetic Acid

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Compound of Interest

Compound Name: 2-(4-Bromo-2-methylphenoxy)acetic acid

CAS No.: 6956-82-7

Cat. No.: B1266749

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Physicochemical Properties, Synthesis, and Analytical Characterization

Executive Summary & Structural Identity

2-(4-Bromo-2-methylphenoxy)acetic acid (Systematic Name) is a halogenated phenoxyacetic acid derivative. Structurally, it consists of a 4-bromo-2-methylphenol core ether-linked to an acetic acid moiety.

This compound serves as a critical intermediate in the synthesis of agrochemicals (specifically auxin-mimic herbicides) and pharmaceutical scaffolds (particularly PPAR agonists). Its molecular weight is not a single static number but a distribution defined by the isotopic abundance of Bromine, a critical factor for analytical detection.

Compound Identity Card

Property	Value
Molecular Formula	
Average Molecular Weight	245.07 g/mol
Monoisotopic Mass	243.9735 g/mol (based on)
Exact Mass ()	245.9715 g/mol
Physical State	Crystalline Solid (typically off-white)
Predicted pKa	~3.1 (Carboxylic acid moiety)
LogP (Predicted)	~2.8 (Moderate lipophilicity)

Theoretical vs. Experimental Mass Analysis

For researchers using Mass Spectrometry (LC-MS/GC-MS), relying on the Average Molecular Weight (245.07 g/mol) is a common source of error. Due to the presence of Bromine, the mass spectrum does not show a single parent peak corresponding to the average weight.

The Bromine Isotope Effect

Bromine exists naturally as two stable isotopes in nearly a 1:1 ratio:

- (50.69%)
- (49.31%)

Consequently, the molecular ion (

in negative mode or

in positive mode) will appear as a distinct doublet separated by 2 mass units.

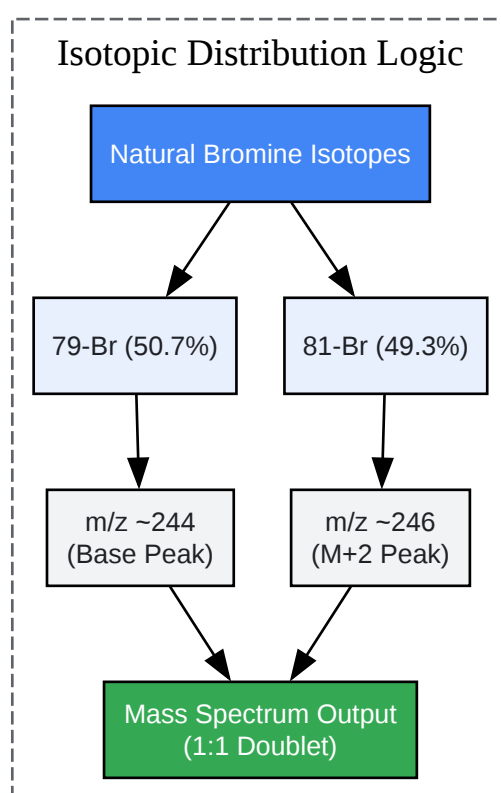
- Peak A (

): ~244 m/z (Negative mode: 243 m/z)

- Peak B (

): ~246 m/z (Negative mode: 245 m/z)

Analytical Directive: When setting Single Ion Monitoring (SIM) parameters, do not target 245. Target 243.97 and 245.97 with a 1:1 intensity ratio. This doublet is the primary confirmation of the bromine substitution pattern.



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Figure 1: Isotopic distribution logic for Bromine-containing compounds, resulting in the characteristic 1:1 doublet in Mass Spectrometry.

Synthetic Protocol: Williamson Ether Synthesis

The most robust route to **2-(4-Bromo-2-methylphenoxy)acetic acid** is the Williamson Ether Synthesis. This protocol relies on the nucleophilic substitution of chloroacetic acid by the

phenoxide ion derived from 4-bromo-2-methylphenol.

Reagents & Stoichiometry

- Substrate: 4-Bromo-2-methylphenol (1.0 eq)
- Alkylating Agent: Chloroacetic acid (1.2 eq)
- Base: Sodium Hydroxide (NaOH) (2.5 eq) – Excess required to deprotonate both the phenol and the carboxylic acid of the reagent.
- Solvent: Water (or Water/Ethanol reflux).

Step-by-Step Methodology

Phase 1: Deprotonation

- Dissolve 4-bromo-2-methylphenol in water containing 1.0 eq of NaOH.
- Stir for 15 minutes at room temperature. The solution should turn clear as the phenoxide forms.

Phase 2: Coupling (The Critical Step) 3. Prepare a solution of Chloroacetic acid (1.2 eq) neutralized with sodium carbonate or dilute NaOH. 4. Add the chloroacetate solution dropwise to the phenoxide mixture. 5. Reflux: Heat the mixture to reflux (

) for 3–4 hours.

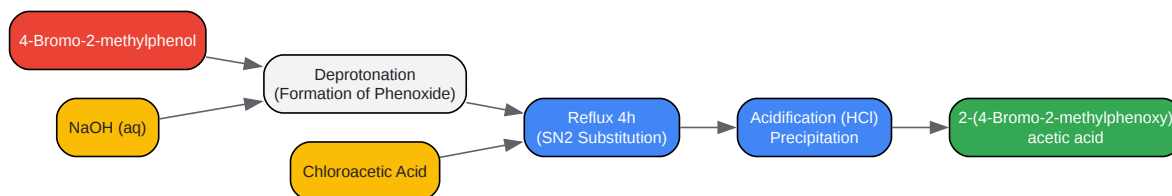
- Process Control: Monitor via TLC (Solvent: Hexane/Ethyl Acetate 7:3). The starting phenol spot () should disappear.

Phase 3: Isolation & Purification 6. Cool the reaction mixture to room temperature. 7.

Acidification: Slowly add 6M HCl until pH < 2.

- Observation: The product will precipitate as a white/off-white solid.
- Filtration: Vacuum filter the precipitate. Wash with cold water to remove excess salts and unreacted chloroacetic acid.

- Recrystallization: Recrystallize from Ethanol/Water (1:1) to obtain analytical grade material.



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Figure 2: Synthetic workflow for the Williamson Ether Synthesis of the target compound.

Analytical Validation Protocols

To validate the synthesis and molecular weight, the following analytical signatures must be confirmed.

A. Proton NMR (¹H-NMR)

Solvent: DMSO-d₆ or

Chemical Shift ()	Multiplicity	Integration	Assignment
2.25 ppm	Singlet	3H	Methyl group () on aromatic ring.
4.65 ppm	Singlet	2H	Methylene (). Distinctive shift due to ether oxygen.
6.70 – 7.40 ppm	Multiplet	3H	Aromatic protons. Pattern depends on coupling constants ().
12.50 ppm	Broad Singlet	1H	Carboxylic Acid (). Often disappears with shake.

B. HPLC Quality Control

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5 μ m).
- Mobile Phase: Acetonitrile : Water (0.1% Formic Acid). Gradient 10% to 90% ACN over 15 mins.
- Detection: UV @ 280 nm (Phenolic absorption).
- Retention Time: Expect elution later than unsubstituted phenoxyacetic acid due to the lipophilic Bromo and Methyl groups.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 17867, (4-Bromo-2-methylphenoxy)acetic acid. Retrieved from [[Link](#)]
- Vogel, A. I. (1989). Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical. (Standard reference for Williamson Ether Synthesis protocols).
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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